

Introduction to Nicotinic Acid and its Derivatives

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Compound of Interest

Compound Name: 2-(Propylamino)benzoic acid

CAS No.: 21716-81-4

Cat. No.: B1277799

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Nicotinic acid, also known as niacin or vitamin B3, is a fundamental organic compound and an essential human nutrient. Beyond its vital role as a vitamin, nicotinic acid and its derivatives are a cornerstone in medicinal chemistry and drug development, primarily recognized for their significant effects on lipid metabolism. Pharmacological doses of nicotinic acid can induce profound changes in plasma lipid and lipoprotein levels, making it a valuable agent in the management of dyslipidemia. This guide provides a comprehensive overview of a specific nicotinic acid derivative, 2-((3-fluorophenyl)amino)nicotinic acid, while also addressing the properties and suppliers of the related compound, **2-(Propylamino)benzoic acid** (CAS 21716-81-4).

Part 1: Physicochemical Properties and Identification

Compound Profile: 2-(Propylamino)benzoic Acid

- CAS Number: 21716-81-4
- Synonyms: **2-(Propylamino)benzoic Acid**
- Molecular Formula: C₁₀H₁₃NO₂

- Molecular Weight: 179.22 g/mol

While detailed experimental data for this specific compound is not extensively available in public literature, its structural features suggest it belongs to the class of N-substituted anthranilic acid derivatives.

Featured Compound Profile: 2-((3-fluorophenyl)amino)nicotinic acid

This compound serves as a representative example for a more in-depth analysis due to the availability of research data on related fluorinated nicotinic acid structures.

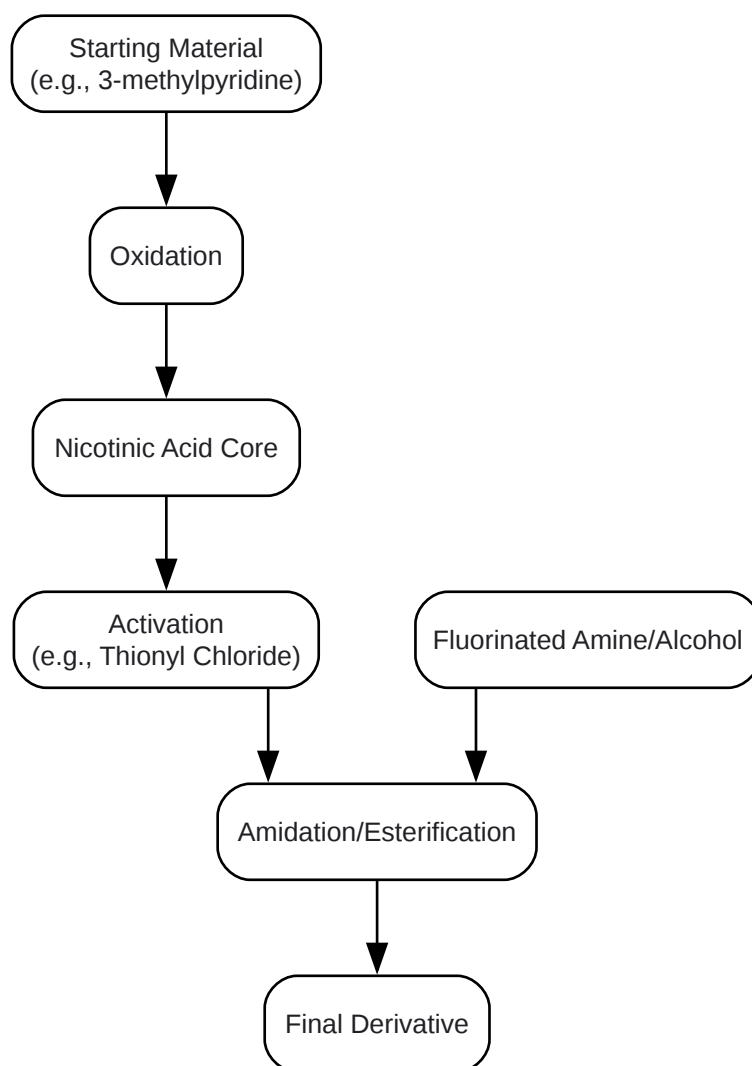
Property	Value	Source
Molecular Formula	C12H9FN2O2	Inferred
Molecular Weight	232.21 g/mol	Inferred
Appearance	White to off-white powder	
Melting Point	236-239 °C (for Nicotinic Acid)	
Solubility	Soluble in DMF and DMSO	

Part 2: Synthesis and Mechanism of Action

Synthesis of Nicotinic Acid Derivatives

The synthesis of nicotinic acid derivatives can be achieved through various routes. A common industrial method for producing the core nicotinic acid structure involves the oxidation of 5-ethyl-2-methylpyridine or 3-methylpyridine. For more complex derivatives, such as 2-aminonicotinic acid, a multi-step synthesis starting from quinoline has been developed. This process involves oxidation, intramolecular dehydration, ammonolysis, and a Hofmann degradation reaction. The synthesis of fluorinated derivatives often involves coupling reactions with fluorinated precursors.

A generalized synthetic workflow for creating a library of nicotinic acid derivatives for research can be visualized as follows:



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Caption: Generalized synthetic workflow for nicotinic acid derivatives.

Mechanism of Action

The pharmacological effects of nicotinic acid and its derivatives are primarily mediated through the activation of the G protein-coupled receptor 109A (GPR109A), also known as hydroxycarboxylic acid receptor 2 (HCA2). This receptor is highly expressed in adipocytes and immune cells.

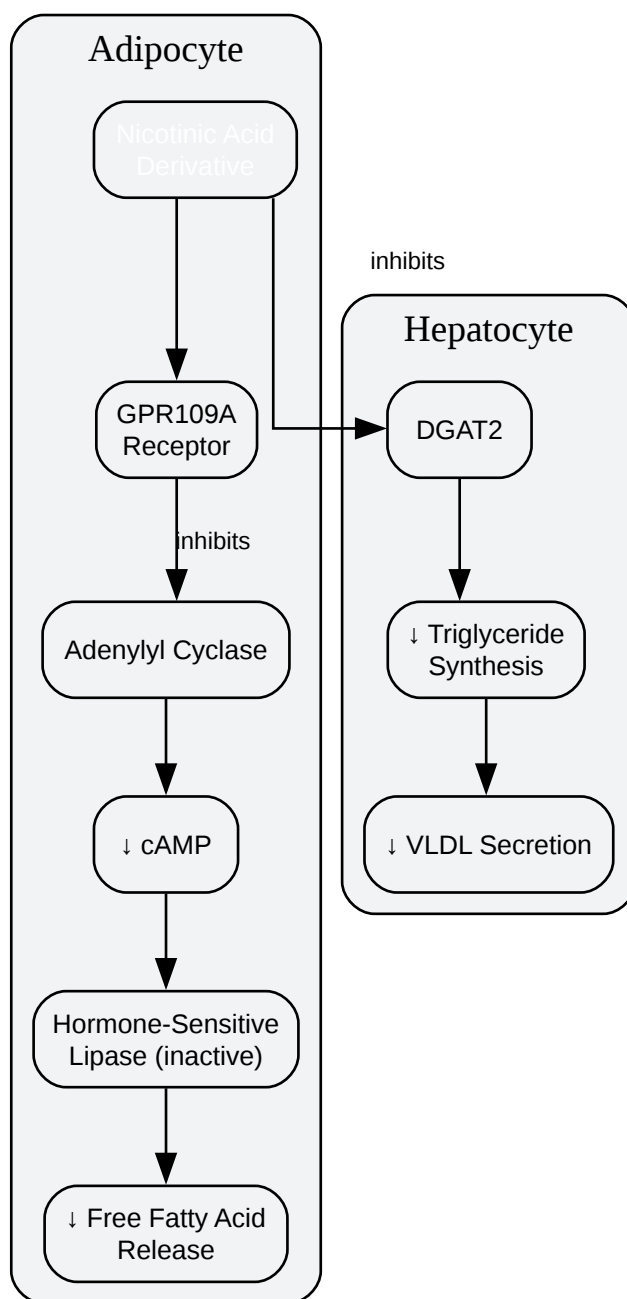
Lipid Metabolism: Activation of GPR109A in adipocytes inhibits adenylyl cyclase, leading to a decrease in cyclic adenosine monophosphate (cAMP) levels. This reduction in cAMP suppresses the release of free fatty acids from adipose tissue, thereby reducing the substrate

available for the liver to synthesize triglycerides and very-low-density lipoprotein (VLDL). Furthermore, nicotinic acid directly inhibits the diacylglycerol O-acyltransferase 2 (DGAT2) enzyme in hepatocytes, a key enzyme in triglyceride synthesis. This leads to increased intracellular degradation of apolipoprotein B and reduced secretion of VLDL and low-density lipoprotein (LDL) particles.

Nicotinic acid also favorably impacts high-density lipoprotein (HDL) cholesterol levels by retarding the hepatic catabolism of apolipoprotein A-I, a primary component of HDL.

Vascular Effects and Flushing: A common side effect of nicotinic acid therapy is cutaneous vasodilation, or flushing. This is also mediated by GPR109A, but in Langerhans cells of the skin. Activation of the receptor in these cells leads to the release of prostaglandins D2 and E2, which cause vasodilation.

The signaling pathway can be illustrated as follows:



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Caption: Simplified mechanism of action of nicotinic acid derivatives on lipid metabolism.

Part 3: Experimental Protocols

In Vitro Assay for GPR109A Activation

This protocol describes a general method for assessing the agonist activity of a nicotinic acid derivative at the GPR109A receptor using a commercially available cell line expressing the receptor.

Materials:

- CHO-K1 cells stably expressing human GPR109A
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Test compound (nicotinic acid derivative) and positive control (nicotinic acid)
- cAMP detection kit (e.g., HTRF, ELISA)
- Forskolin

Procedure:

- Cell Culture: Culture the GPR109A-expressing cells according to the supplier's recommendations.
- Cell Plating: Seed the cells into a 96-well plate at an appropriate density and incubate overnight.
- Compound Preparation: Prepare a serial dilution of the test compound and nicotinic acid in the assay buffer.
- Assay: a. Remove the culture medium from the cells and wash with assay buffer. b. Add the diluted compounds to the respective wells. c. Add forskolin to all wells to stimulate cAMP production. d. Incubate for the recommended time (e.g., 30 minutes) at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels using the chosen detection kit, following the manufacturer's instructions.
- Data Analysis: Plot the cAMP concentration against the compound concentration and fit the data to a dose-response curve to determine the EC50 value.

Part 4: Applications and Research

Nicotinic acid derivatives are primarily investigated for their potential in treating dyslipidemia and reducing the risk of cardiovascular disease. Fluorinated derivatives, such as 6-Fluoronicotinic acid, are also used as building blocks for synthesizing tracers for positron emission tomography (PET), which allows for the visualization of metabolic processes. Furthermore, some derivatives have been explored for their potential in cancer therapy. For instance, a derivative of quinoline-8-yl-nicotinamide synthesized from 6-fluoronicotinic acid has been investigated for pancreatic cancer treatment.

Part 5: Safety and Handling

Hazard Identification:

- Causes serious eye irritation.
- May cause skin and respiratory irritation.
- Harmful if swallowed.
- Harmful to aquatic life.

Precautionary Measures:

- Wear protective gloves, clothing, and eye/face protection.
- Use only in a well-ventilated area.
- Wash skin thoroughly after handling.
- Avoid release to the environment.

First Aid:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If swallowed: Immediately call a poison center or doctor.

Part 6: Suppliers

A list of suppliers for CAS number 21716-81-4 (**2-(Propylamino)benzoic acid**) and related nicotinic acid derivatives is provided below. Please note that availability may vary.

Supplier	Compound	CAS Number
Dayang Chem Co., Ltd.	2-(PROPYLAMINO)BENZOIC ACID	21716-81-4
JHECHEM CO., LTD	2-(PROPYLAMINO)BENZOIC ACID	21716-81-4
Hangzhou Runyan Pharmaceutical Technology Co., Ltd.	2-(PROPYLAMINO)BENZOIC ACID	21716-81-4
Synrise Material Co. Ltd	2-(PROPYLAMINO)BENZOIC ACID	21716-81-4
Alchem Pharmtech, Inc.	2-((4-Fluorophenyl)amino)nicotinic acid	N/A
AK Scientific, Inc.	2-Amino-6-(3-fluorophenyl)nicotinic acid	1708014-04-3
Sigma-Aldrich	Nicotinic acid	59-67-6
Fluorochem Ltd	6-Tritylamino-nicotinic acid	49647-10-1
Aaron Chemicals LLC	5-(2-Fluorophenyl)nicotinic acid	705961-96-2

References

- PubMed. (2008). Efficient synthesis of 2-(trifluoromethyl)nicotinic acid derivatives from simple fluorinated precursors. Retrieved from [\[Link\]](#)
- Aaron Chemicals LLC. (2024). 5-(2-Fluorophenyl)nicotinic acid Safety Data Sheet. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Nicotinic acid. Retrieved from [\[Link\]](#)
- PubMed. (2007). Nicotinic acid: pharmacological effects and mechanisms of action. Retrieved from [\[Link\]](#)
- MDPI. (2022). Methods to Produce Nicotinic Acid with Potential Industrial Applications. Retrieved from [\[Link\]](#)
- PubMed. (2008). Mechanism of action of niacin. Retrieved from [\[Link\]](#)
- ResearchGate. (2014). Synthesis of 2-aminonicotinic acid. Retrieved from [\[Link\]](#)
- Carl ROTH.
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